

Application Notes & Protocols for Reactions Involving 2-Propanol-2-d1

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Compound of Interest

Compound Name: 2-Propanol-2-d1

CAS No.: 3972-26-7

Cat. No.: B110011

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Abstract

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the experimental setup, application, and analysis of reactions involving **2-Propanol-2-d1**. This deuterated isotopologue of isopropanol is a powerful tool for elucidating reaction mechanisms, particularly through the study of the kinetic isotope effect (KIE). We will delve into the foundational principles of its use, provide detailed, field-tested protocols for its application in oxidation and catalytic transfer deuteration reactions, and outline the necessary analytical techniques for robust characterization. The causality behind experimental choices is emphasized to ensure both technical accuracy and practical success.

Introduction: The Utility of a Single Deuteron

2-Propanol-2-d1, also known as isopropanol-2-d1, is an isotopic variant of 2-propanol where the hydrogen atom on the secondary carbon (C2) is replaced by its heavier isotope, deuterium. This seemingly minor substitution has profound implications for the study of chemical reactions. The increased mass of deuterium relative to protium (standard hydrogen) leads to a lower zero-point vibrational energy for the Carbon-Deuterium (C-D) bond compared to the Carbon-

Hydrogen (C-H) bond. Consequently, more energy is required to break a C-D bond than a C-H bond.

This phenomenon gives rise to the primary kinetic isotope effect (KIE), a change in the reaction rate upon isotopic substitution.[1][2] When the C-H bond at the C2 position is broken in the rate-determining step of a reaction, substituting it with a C-D bond will cause a measurable decrease in the reaction rate. By quantifying this rate change (kH/kD), researchers can gain definitive evidence about the transition state of the reaction, making **2-Propanol-2-d1** an invaluable mechanistic probe.[3] Beyond KIE studies, it also serves as a precise deuterium source in catalytic reactions for site-specific isotopic labeling.[4]

Safety, Handling, and Storage

Scientific integrity begins with safety. **2-Propanol-2-d1** shares the same primary hazards as its non-deuterated counterpart: it is a highly flammable liquid whose vapors can form explosive mixtures with air.[5][6] Adherence to strict safety protocols is mandatory.

Hazard Profile

Property	Data	Reference
Signal Word	Danger	[5]
Pictograms	GHS02 (Flame), GHS07 (Exclamation Mark)	[7]
Hazard Statements	H225: Highly flammable liquid and vapour. H319: Causes serious eye irritation. H336: May cause drowsiness or dizziness.	[5][7]
Flash Point	12 °C (53.6 °F) - closed cup	[7][8]
Explosive Limits	Vapors may form explosive mixtures with air.	[5][9]

Handling and Personal Protective Equipment (PPE)

All manipulations must be conducted within a certified chemical fume hood to ensure adequate ventilation.^{[10][11]}

- Eye Protection: Chemical safety goggles and/or a full-face shield are required where splashing is possible.^[11]
- Skin Protection: Wear impervious protective clothing, such as a lab coat. Nitrile or neoprene gloves are recommended.^[11]
- Ignition Source Control: Keep away from heat, sparks, open flames, and hot surfaces.^{[5][6]} Use non-sparking tools and explosion-proof equipment.^{[10][11]}
- Static Discharge: This material can accumulate static charges. All metal parts of equipment must be bonded and grounded during transfers to prevent static sparks.^{[6][11]}

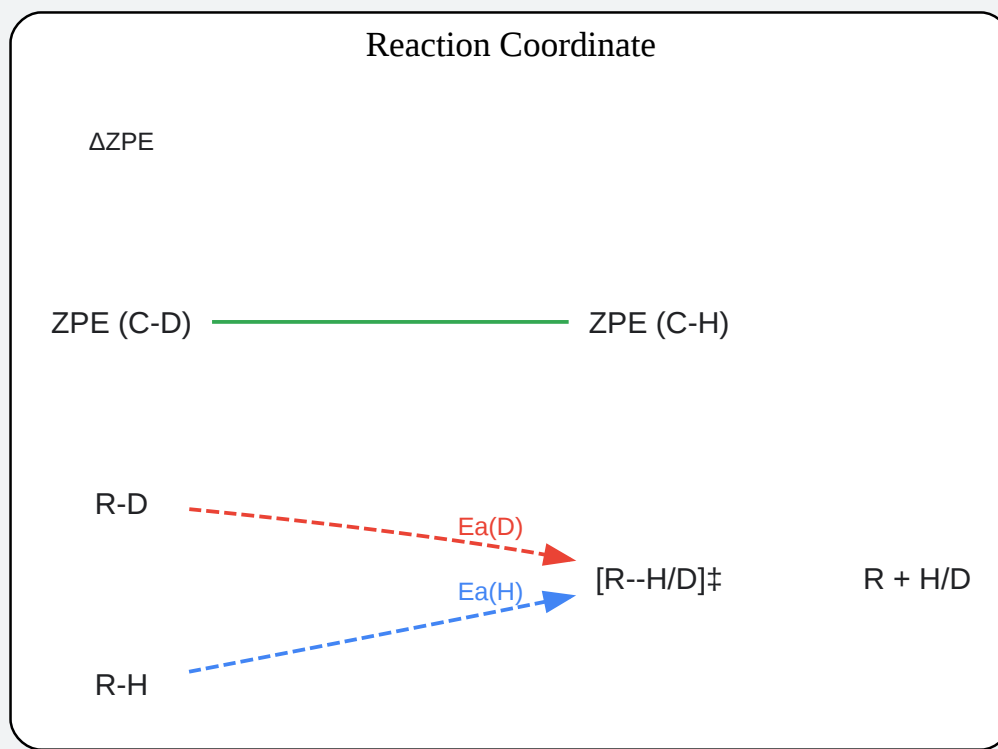
Storage

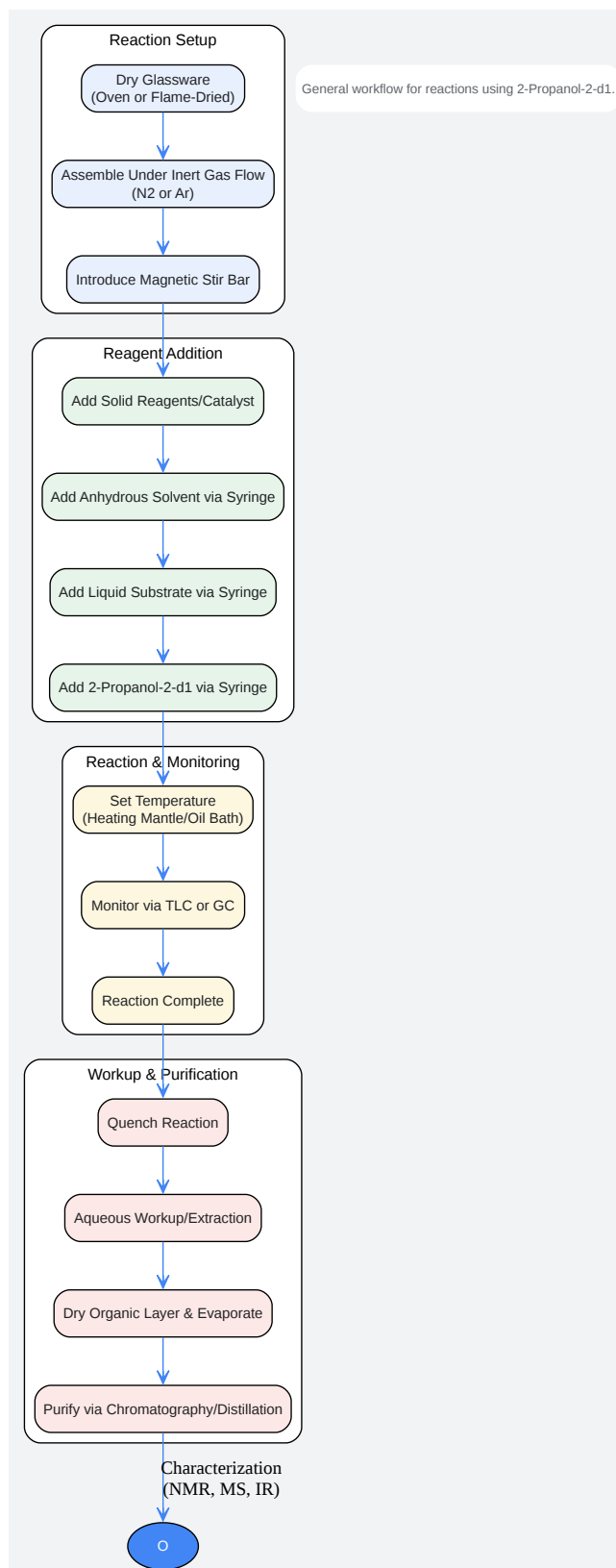
Store in a cool, dry, well-ventilated location designated for flammable liquids. Keep containers tightly closed and protected from physical damage.^{[9][11]}

Core Principle: Visualizing the Kinetic Isotope Effect

The primary KIE arises because the activation energy for cleaving a C-D bond ($E_a(D)$) is greater than that for a C-H bond ($E_a(H)$). This is a direct consequence of the difference in zero-point energies (ZPE) of the respective ground states. The diagram below illustrates this fundamental concept.

Zero-Point Energy and Activation Energy in KIE.





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Caption: General workflow for reactions using **2-Propanol-2-d1**.

Application Protocol 1: KIE in the Oxidation of 2-Propanol-2-d1

Objective: To demonstrate and quantify the primary kinetic isotope effect in the oxidation of isopropanol to acetone.

Causality: The oxidation of a secondary alcohol to a ketone by an agent like acidified dichromate proceeds via a mechanism where the cleavage of the C-H bond on the alcohol-bearing carbon is the rate-determining step. [12] By comparing the reaction rate of 2-propanol with that of **2-Propanol-2-d1**, we can experimentally validate this mechanistic step. The expected outcome is a significantly slower reaction for the deuterated species ($k_H/k_D > 1$).

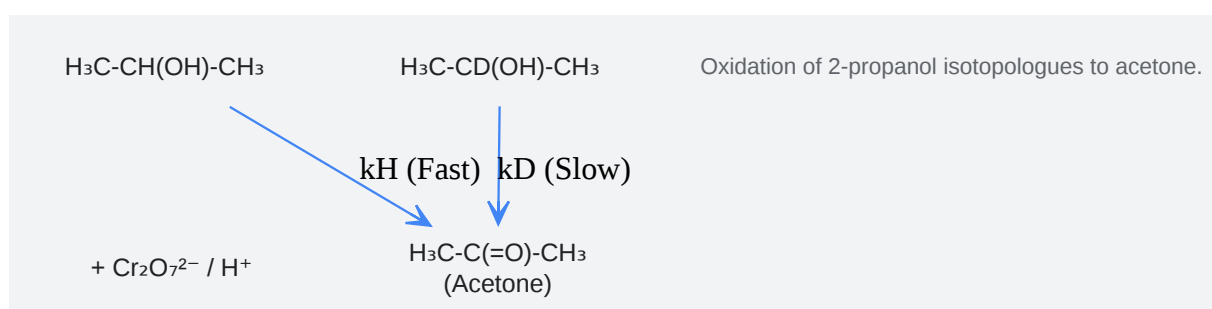
Materials & Reagents

- 2-Propanol (ACS grade or higher)
- **2-Propanol-2-d1** (≥ 98 atom % D)
- Potassium Dichromate ($K_2Cr_2O_7$)
- Sulfuric Acid (H_2SO_4), concentrated
- Deionized Water
- UV-Vis Spectrophotometer or GC-MS

Protocol

- **Preparation of Oxidizing Solution:** In a 100 mL volumetric flask, carefully dissolve 2.0 g of $K_2Cr_2O_7$ in ~80 mL of deionized water. Slowly, and with cooling, add 10 mL of concentrated H_2SO_4 . Once at room temperature, dilute to the mark with deionized water. This solution is highly corrosive and a strong oxidizer.
- **Reaction Setup:** Prepare two identical sets of reaction vials or cuvettes.
- **Kinetic Run 1 (H-Isotope):**
 - To a cuvette, add 2.0 mL of the oxidizing solution.

- Add 1.0 mL of a 0.5 M aqueous solution of 2-propanol.
- Immediately place the cuvette in the spectrophotometer and begin monitoring the absorbance of the $\text{Cr}_2\text{O}_7^{2-}$ ion at ~ 440 nm over time. Alternatively, take aliquots at set time intervals, quench the reaction, and analyze by GC for substrate disappearance.
- Kinetic Run 2 (D-Isotope):
 - To a second cuvette, add 2.0 mL of the oxidizing solution.
 - Add 1.0 mL of a 0.5 M aqueous solution of **2-Propanol-2-d1**.
 - Immediately begin monitoring the reaction under the identical conditions used for the H-isotope.
- Data Analysis:
 - Plot Absorbance (or concentration) vs. Time for both reactions.
 - Determine the initial rate for each reaction from the slope of the linear portion of the curve.
 - Calculate the $\text{KIE} = \text{Rate(H)} / \text{Rate(D)}$. A value significantly greater than 1 (typically 5-7 for this reaction) confirms the C-H/D bond cleavage is rate-determining.



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Caption: Oxidation of 2-propanol isotopologues to acetone.

Application Protocol 2: Catalytic Transfer

Deuteration

Objective: To utilize **2-Propanol-2-d1** as a deuterium source for the catalytic reduction of a ketone to a specifically labeled secondary alcohol.

Causality: Transition metal-catalyzed transfer hydrogenation is a powerful method for reducing carbonyls, where 2-propanol often serves as the benign hydrogen donor. [13] By substituting with **2-Propanol-2-d1**, the deuterium atom is transferred to the carbonyl carbon, providing a clean and efficient method for isotopic labeling. This is critical in pharmaceutical development for ADME studies and in mechanistic investigations.

Materials & Reagents

- Substrate (e.g., Acetophenone)
- **2-Propanol-2-d1** (≥ 98 atom % D, anhydrous)
- Transfer Hydrogenation Catalyst (e.g., $[\text{Cp}^*\text{IrCl}_2]_2$)
- Base (e.g., Anhydrous K_2CO_3 or NaOH)
- Anhydrous Solvent (if necessary, e.g., Toluene)
- Standard workup and purification supplies.

Protocol

- Reaction Setup: Assemble a flame-dried round-bottom flask equipped with a reflux condenser and magnetic stir bar under an inert atmosphere (N_2 or Ar).
- Reagent Addition: To the flask, add acetophenone (1 mmol), $[\text{Cp}^*\text{IrCl}_2]_2$ (0.005 mmol, 0.5 mol%), and K_2CO_3 (0.2 mmol).
- Solvent/Deuterium Source: Add 5 mL of anhydrous **2-Propanol-2-d1** via syringe. It serves as both the solvent and the deuterium source.

- Reaction: Heat the mixture to reflux (~82 °C) and stir for 4-12 hours. Monitor the reaction progress by TLC or GC analysis of small aliquots.
- Workup:
 - Cool the reaction to room temperature.
 - Filter the mixture to remove the catalyst and base.
 - Remove the **2-Propanol-2-d1** solvent under reduced pressure (rotary evaporation).
 - Dissolve the residue in ethyl acetate and wash with brine.
 - Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate.
- Purification: Purify the crude product by flash column chromatography on silica gel to yield 1-phenylethanol-1-d1.

Analysis

- ¹H NMR: Confirm the disappearance of the quartet corresponding to the α-proton in the product and the appearance of a simplified spectrum.
- Mass Spectrometry: The molecular ion peak (M⁺) should be shifted by +1 m/z unit compared to the unlabeled 1-phenylethanol, confirming deuterium incorporation.

Key Analytical Techniques

Verifying the outcome of reactions with **2-Propanol-2-d1** is crucial. The following techniques are indispensable.

Technique	Application & Expected Observation
^1H NMR Spectroscopy	Used to confirm the absence of a proton at the C2 position after a reaction. In KIE studies, it monitors substrate disappearance. In labeling studies, it verifies the loss of the proton signal at the site of deuteration. [14] [15]
^2H (Deuterium) NMR	Directly detects the presence and location of deuterium atoms in the product molecule, providing definitive proof of successful labeling.
Mass Spectrometry (MS)	Confirms the increase in molecular weight corresponding to the number of incorporated deuterium atoms. Fragmentation patterns can also provide structural information. [16]
Infrared (IR) Spectroscopy	The C-D bond stretch appears at a lower frequency ($\sim 2100\text{--}2250\text{ cm}^{-1}$) than a C-H stretch ($\sim 2850\text{--}3000\text{ cm}^{-1}$). This can be a quick diagnostic check for deuterium incorporation.
Gas Chromatography (GC)	An excellent tool for monitoring the progress of a reaction by separating and quantifying the reactant and product over time. It is essential for accurate kinetic measurements.

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